

Application Note & Synthesis Protocol: 3-[(5-Bromopyrimidin-2-yl)oxy]benzoic Acid

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Compound of Interest

Compound Name: 3-[(5-Bromopyrimidin-2-yl)oxy]benzoic acid

CAS No.: 1086379-59-0

Cat. No.: B1386004

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Executive Summary & Scientific Context

The compound **3-[(5-bromopyrimidin-2-yl)oxy]benzoic acid** (CAS: 1086379-59-0) is a highly versatile bifunctional building block utilized extensively in modern medicinal chemistry[1].

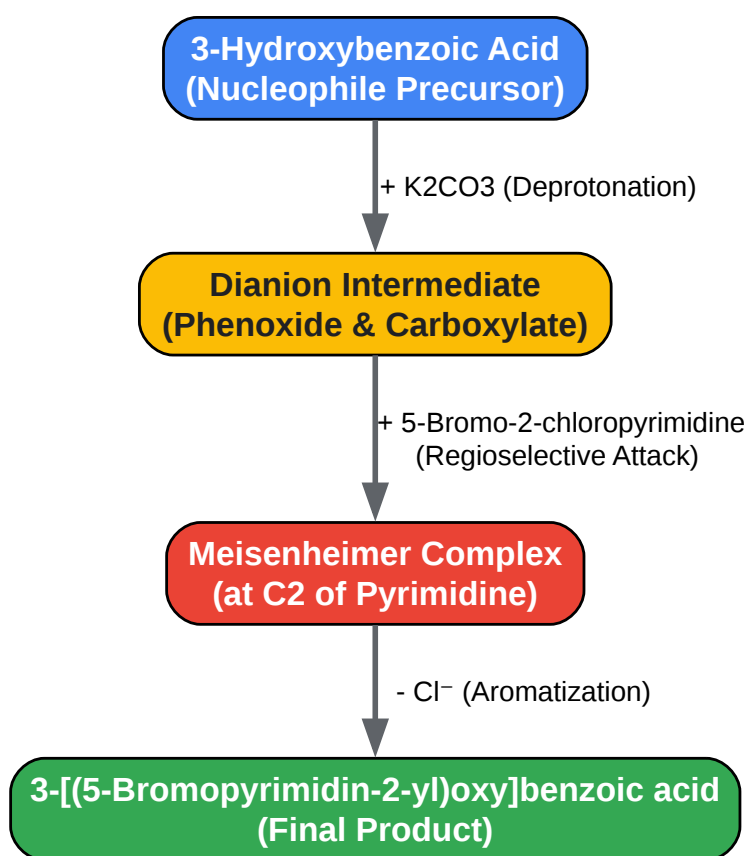
Structurally, it features a halogenated pyrimidine ring linked via an ether bridge to a benzoic acid moiety. This specific scaffold serves as a critical intermediate in the development of targeted therapeutics, most notably in the synthesis of **2** for fibrotic diseases and cancer[2], as well as **3** for allergic rhinitis and asthma[3].

This guide provides a comprehensive, self-validating protocol for synthesizing this compound via a Nucleophilic Aromatic Substitution (SNAr) pathway, detailing the mechanistic causality behind each experimental choice to ensure high yield and purity.

Mechanistic Rationale & Experimental Design

The synthesis relies on an SNAr reaction between 3-hydroxybenzoic acid and 5-bromo-2-chloropyrimidine. To achieve high yield and avoid unwanted side reactions, the protocol is designed around two core chemical principles:

- Chemoselectivity via pKa Differentials: 3-Hydroxybenzoic acid possesses two acidic protons: the carboxylic acid (pKa ~4.0) and the phenol (pKa ~9.8). By using an excess of a mild base like Potassium Carbonate (K₂CO₃), both protons are removed to form a dianion. Because the phenoxide is significantly more nucleophilic than the resonance-stabilized carboxylate, the S_NAr attack occurs exclusively at the oxygen of the former phenol group.
- Regioselectivity of the Pyrimidine Ring: 5-Bromo-2-chloropyrimidine contains two halogens, but only the chlorine at the C2 position is highly activated for S_NAr. The adjacent electronegative nitrogen atoms stabilize the transient negative charge in the Meisenheimer complex. The bromine at C5 lacks this ortho/para nitrogen stabilization, rendering it inert under these conditions and preserving it for downstream cross-coupling reactions (e.g., Suzuki or Buchwald-Hartwig couplings).



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Fig 1: S_NAr pathway showing chemoselective phenoxide attack and Meisenheimer complex formation.

Reagent Matrix & Quantitative Data

To ensure a robust reaction, a slight excess of the pyrimidine electrophile is used to drive the reaction to completion, alongside 2.5 equivalents of base to guarantee full dianion formation.

Reagent / Material	MW (g/mol)	Equivalents	Amount (10 mmol scale)	Role in Reaction
3-Hydroxybenzoic acid	138.12	1.00 eq	1.38 g	Nucleophile precursor
5-Bromo-2-chloropyrimidine	193.43	1.05 eq	2.03 g	Electrophile
Potassium Carbonate (K ₂ CO ₃)	138.21	2.50 eq	3.46 g	Base / Deprotonating agent
N,N-Dimethylformamide (DMF)	73.09	0.2 M	50.0 mL	Polar aprotic solvent
Hydrochloric Acid (HCl, 2M)	36.46	Excess	~20.0 mL	Quenching & Acidification

Step-by-Step Synthesis Protocol

This protocol incorporates an acid-base extraction strategy, making it a self-validating system. Because the product contains a carboxylic acid, it can be seamlessly separated from unreacted starting materials and organic impurities by manipulating the pH of the aqueous phase.

Phase 1: Reaction Setup & Execution

- Dianion Generation:** To an oven-dried 100 mL round-bottom flask equipped with a magnetic stir bar, add 3-hydroxybenzoic acid (1.38 g, 10.0 mmol) and anhydrous DMF (50 mL).
- Base Addition:** Add finely powdered K₂CO₃ (3.46 g, 25.0 mmol) to the solution. Stir the suspension at room temperature for 15 minutes. Insight: Pre-stirring ensures complete

deprotonation of the phenol, maximizing the concentration of the active nucleophile.

- **Electrophile Introduction:** Add 5-bromo-2-chloropyrimidine (2.03 g, 10.5 mmol) to the reaction mixture in one portion.
- **Heating:** Attach a reflux condenser and heat the mixture to 90 °C under an inert nitrogen atmosphere for 12 hours. Monitor the reaction progress via LC-MS or TLC (Eluent: 10% MeOH in DCM).

Phase 2: Chemoselective Isolation & Workup

- **Initial Quench:** Once the starting material is consumed, cool the reaction mixture to room temperature. Pour the mixture into 150 mL of distilled water. At this stage, the product exists as a highly water-soluble potassium carboxylate salt.
- **Organic Wash (Self-Validation Step):** Extract the basic aqueous layer with Ethyl Acetate (3 × 50 mL). Insight: This step is critical. The organic layer will pull away unreacted 5-bromo-2-chloropyrimidine and non-acidic byproducts, leaving the pure product salt in the aqueous layer. Discard the organic extracts.
- **Acidification:** Cool the aqueous layer in an ice bath (0–5 °C). Slowly add 2M aqueous HCl dropwise while stirring vigorously until the pH reaches 2.0–3.0. Insight: As the pH drops below the pKa of the carboxylic acid (~4.0), the free acid form of **3-[(5-bromopyrimidin-2-yl)oxy]benzoic acid** will rapidly precipitate as a white/beige solid.
- **Filtration & Drying:** Collect the precipitated solid via vacuum filtration using a Büchner funnel. Wash the filter cake thoroughly with cold distilled water (2 × 20 mL) to remove residual DMF and inorganic salts.
- **Final Drying:** Dry the solid under high vacuum at 45 °C for 8 hours to afford the pure title compound.



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Fig 2: Step-by-step experimental workflow from reagent preparation to final product isolation.

Analytical Characterization

To verify the integrity of the synthesized **3-[(5-bromopyrimidin-2-yl)oxy]benzoic acid**^[1], researchers should expect the following baseline analytical signatures:

- LC-MS (ESI): Expected mass $[M+H]^+$ for $C_{11}H_7BrN_2O_3$ is approximately m/z 295.0 and 297.0 (1:1 isotopic pattern indicative of the bromine atom).
- 1H NMR (DMSO- d_6): Look for the highly characteristic, symmetric singlet integrating to 2 protons at ~8.8 ppm, corresponding to the two equivalent aromatic protons on the pyrimidine ring (C4 and C6). The benzoic acid protons will appear as a complex multiplet between 7.4 and 7.9 ppm, with a broad singlet >12.5 ppm for the carboxylic acid OH.

References

- Google Patents (CN101646656B)
- Google Patents (WO2018212534A1)

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Sources

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- 3. CN101646656B - Pyrimidine hydrazide compounds as PGDS inhibitors - Google Patents [patents.google.com]
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